

GSK-3484862 solubility and preparation for cell culture experiments

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Compound of Interest

Compound Name: (Rac)-GSK-3484862

Cat. No.: B15137358

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Application Notes and Protocols for GSK-3484862 in Cell Culture

Introduction

GSK-3484862 is a potent and selective non-covalent inhibitor of DNA methyltransferase 1 (DNMT1).^{[1][2][3][4]} Unlike traditional nucleoside analogs, GSK-3484862 acts by inducing the degradation of the DNMT1 protein, leading to passive DNA demethylation over successive rounds of cell division.^{[5][6]} This mechanism of action offers the potential for reduced cytotoxicity compared to cytidine analogs.^{[5][6][7]} These application notes provide detailed protocols for the solubilization and preparation of GSK-3484862 for use in cell culture experiments, along with a summary of its physicochemical properties and biological activity.

Physicochemical Properties and Solubility

GSK-3484862 is a solid with a molecular weight of 365.45 g/mol.^[1] Proper solubilization is critical for accurate and reproducible experimental results. The solubility of GSK-3484862 in commonly used laboratory solvents is summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₉ N ₅ OS	[1]
Molecular Weight	365.45 g/mol	[1]
Appearance	Solid	[3]
Solubility in DMSO	20.83 mg/mL (57.00 mM) (ultrasonication may be required)	[1][4]

Note: The use of hygroscopic DMSO can significantly impact the solubility of the product; it is recommended to use newly opened DMSO.[2] For concentrations at or above 20 µM in media, drug precipitation has been observed.[7]

Biological Activity and Recommended Usage in Cell Culture

GSK-3484862 is a selective inhibitor of DNMT1 with an IC₅₀ of 0.23 µM.[3] It is significantly less active against DNMT3A/3L and DNMT3B/3L (IC₅₀ > 50 µM).[3] In cell culture, GSK-3484862 has been shown to induce a dramatic loss of DNA methylation.[1][2] Effective concentrations for observing biological effects typically range from 0.1 µM to 10 µM, with incubation times varying from 2 to 14 days depending on the cell type and experimental endpoint.[1][2][7][8] The compound has been noted to be stable in cell culture media for at least six days.[5][9]

Cell Line Type	Concentration Range	Incubation Time	Observed Effect	Source
Murine Embryonic Stem Cells	2 µM - 10 µM	6 - 14 days	Dramatic DNA methylation loss	[1][7]
A549 (Human Lung Carcinoma)	0.1 µM - 2.0 µM	10 days	Inhibition of cell growth	[8]
NCI-H1299 (Human Lung Cancer)	0.4 µM	8 days	Inhibition of cell growth	[8]
MV4-11 (Leukemia Cells)	100 nM - 1000 nM	Not specified	Inhibition of cell growth	[3]

Experimental Protocols

Preparation of GSK-3484862 Stock Solution (10 mM in DMSO)

Materials:

- GSK-3484862 powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 365.45 \text{ g/mol} \times 1000 \text{ mg/g} = 3.6545 \text{ mg per 1 mL of DMSO.}$$

- Weigh the compound: Carefully weigh the calculated amount of GSK-3484862 powder and place it in a sterile microcentrifuge tube.
- Add DMSO: Add the appropriate volume of DMSO to the tube. For example, to prepare 1 mL of a 10 mM solution, add 1 mL of DMSO.
- Solubilize: Vortex the solution thoroughly. If the compound does not fully dissolve, sonicate the tube in an ultrasonic water bath for 6 minutes at 42 kHz.^[7] Visually inspect the solution to ensure there are no visible particles.
- Aliquot and store: Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the stock solution at -20°C for up to 6 months or at -80°C for up to one year.^[2]

Preparation of Working Solutions for Cell Culture

Materials:

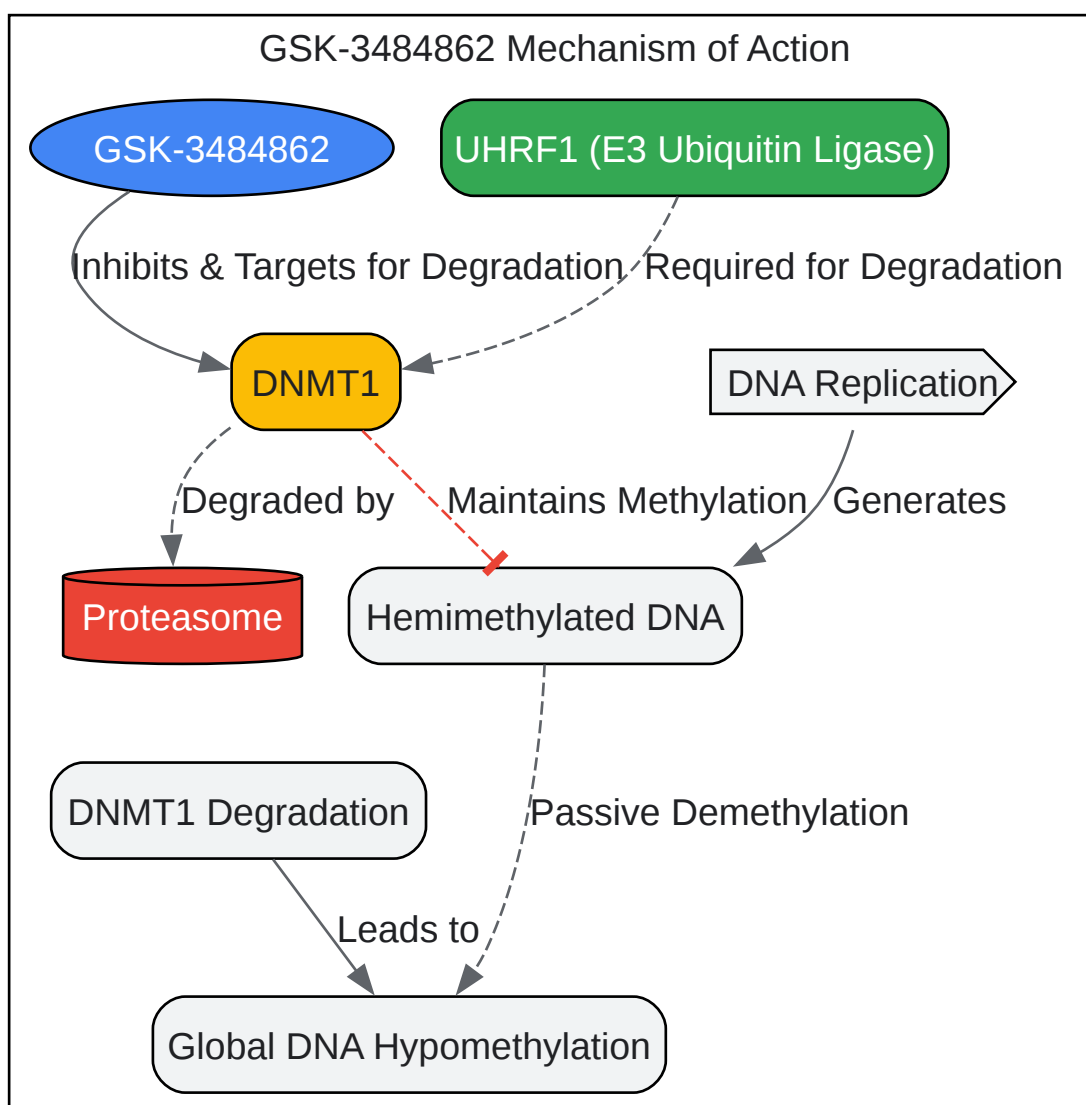
- 10 mM GSK-3484862 stock solution in DMSO
- Pre-warmed complete cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or conical tubes

Procedure:

- Thaw the stock solution: Thaw a single aliquot of the 10 mM GSK-3484862 stock solution at room temperature.
- Prepare an intermediate dilution (optional but recommended): To improve accuracy when preparing low final concentrations, it is advisable to first prepare an intermediate dilution (e.g., 1 mM or 100 μ M) in pre-warmed complete cell culture medium.
- Prepare the final working solution: Serially dilute the stock or intermediate solution into the final volume of pre-warmed complete cell culture medium to achieve the desired final concentration. For example, to prepare 10 mL of medium with a final concentration of 1 μ M GSK-3484862, add 1 μ L of the 10 mM stock solution to 10 mL of medium.

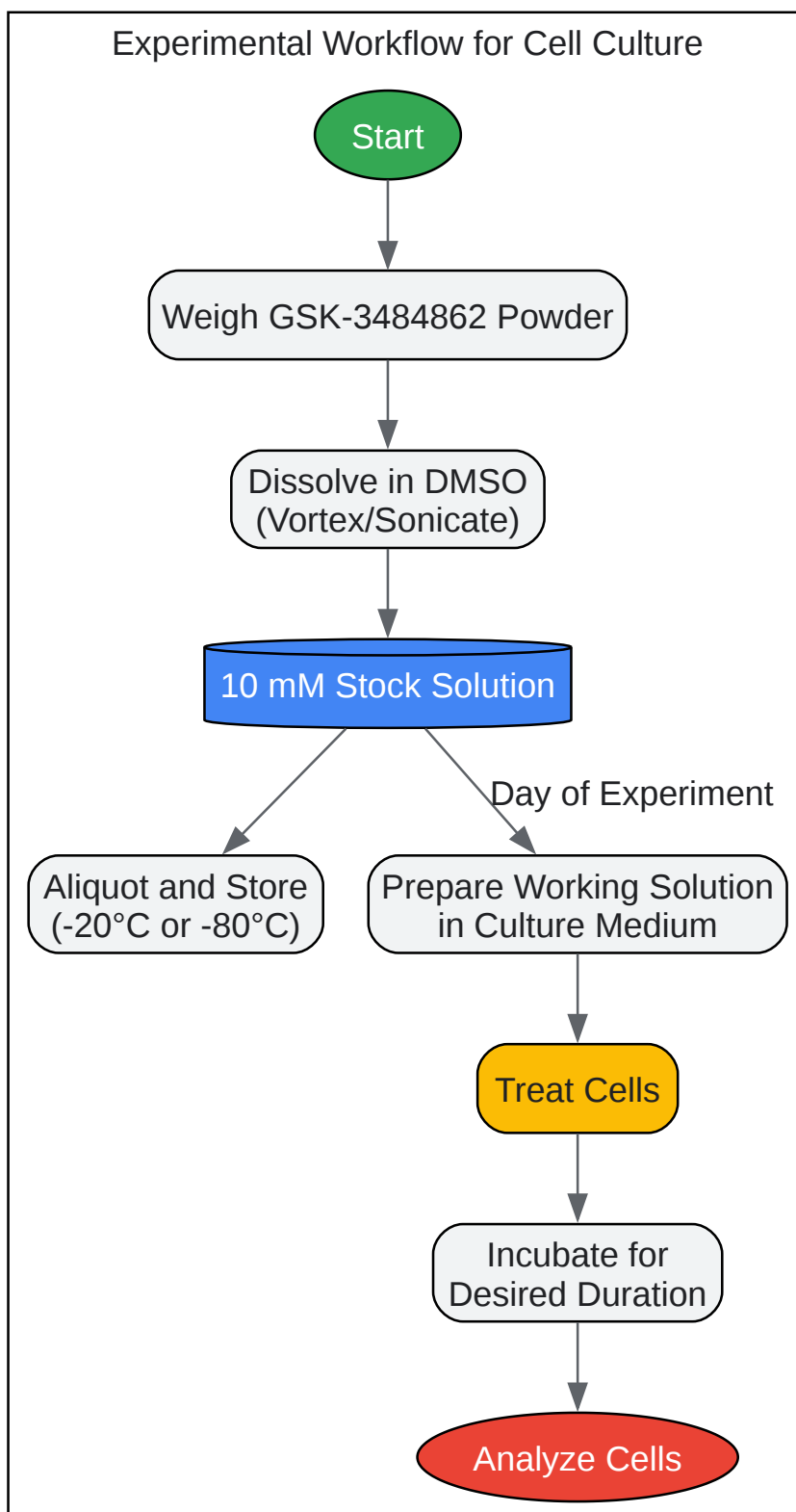
- Mix thoroughly: Gently mix the final working solution by inverting the tube or pipetting up and down.
- Treat cells: Remove the old medium from your cell culture plates and replace it with the freshly prepared medium containing GSK-3484862.
- Control group: Remember to prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium as is present in the highest concentration of the GSK-3484862 working solution (e.g., 0.1% DMSO).[8]

Signaling Pathway and Experimental Workflow Diagrams



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Caption: Mechanism of action of GSK-3484862 leading to DNA hypomethylation.



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Caption: Workflow for preparing GSK-3484862 for cell culture experiments.

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